

Technical Guide: Sourcing and Utilizing CAS 1369414-48-1 (Research Grade)[1]

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Compound of Interest

Compound Name: *2-Isobutoxy-3,5-dimethylbenzoic acid*

Cat. No.: *B15498962*

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Executive Summary & Molecule Identity[1]

CAS 1369414-48-1 is a specialized benzoic acid derivative used primarily in the lead optimization phase of drug discovery.[1] Unlike commodity reagents, this compound is often synthesized on-demand or stocked in small quantities due to its specific substitution pattern, which is designed to occupy hydrophobic pockets in target proteins while providing a carboxylic acid handle for amide coupling or bioisosteric replacement.[1]

Chemical Identity

Property	Specification
Chemical Name	2-Isobutoxy-3,5-dimethylbenzoic acid
CAS Number	1369414-48-1
Molecular Formula	C ₁₃ H ₁₈ O ₃
Molecular Weight	222.28 g/mol
SMILES	<chem>CC(C)COC1=C(C(=CC(=C1)C)C)C(=O)O</chem>
Appearance	White to off-white crystalline powder
Solubility	Soluble in DMSO, Methanol, DCM; Poorly soluble in Water

Core Application Context[1][5][6][7][8]

- Medicinal Chemistry: Used as a "Left-Hand Side" (LHS) or "Right-Hand Side" (RHS) capping group in fragment-based drug design.[1]
- Target Classes: Frequently associated with Nuclear Hormone Receptors (e.g., ROR γ t) and G-Protein Coupled Receptors (GPCRs) where the 2-alkoxy-3,5-dimethyl motif provides critical hydrophobic interactions and metabolic stability.[1]

Market Analysis: Suppliers & Pricing

The market for CAS 1369414-48-1 is characterized by high fragmentation and premium pricing. [1] It is not a bulk commodity; it is a "Research Grade" fine chemical. Prices vary significantly based on stock availability (Lead Time) and purity guarantees.[1]

Supplier Landscape & Price Benchmarks (Q1 2026 Estimates)

The following table synthesizes data from major chemical aggregators and specialized synthesis houses. Prices are for Research Grade (>95% HPLC) material.

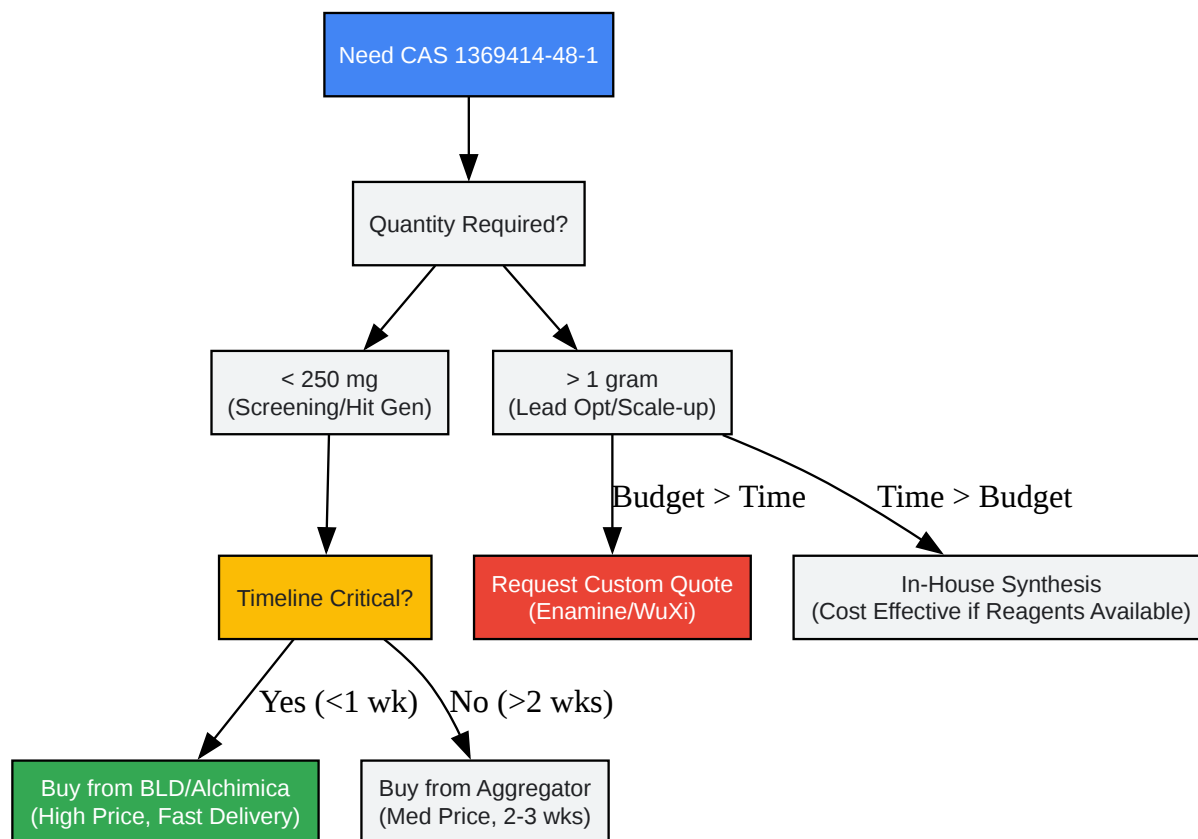
Supplier Category	Representative Vendors	Pack Size	Price Range (USD)	Lead Time	Notes
Premium / Stocked	BLD Pharm, Alchimica	100 mg	\$150 - \$250	1-2 Weeks	High reliability; CoA usually included. [1]
Catalog Aggregators	A2B Chem, ChemScene	250 mg	\$300 - \$500	2-4 Weeks	Often source from original manufacturers; longer lead time. [1]
Custom Synthesis	Enamine, WuXi AppTec	1 g+	Inquire	4-6 Weeks	Best for scale-up (>5g); price per gram drops significantly. [1]
Niche/Boutique	Reagentia, Combi-Blocks	50 mg	\$80 - \$120	Variable	Good for initial screening quantities. [1]

Critical Sourcing Insight:

- **Price Volatility:** The price per gram is exceptionally high for small packs (2500/g equivalent).[\[1\]](#) For campaigns requiring >1g, request a custom quote immediately rather than buying multiple small packs.
- **Stock Status:** "In Stock" often means "In Warehouse in China/India." For US/EU researchers, expect a 5-10 day customs delay unless the vendor explicitly states "Local Stock."[\[1\]](#)

Sourcing Decision Matrix

Use this logic flow to determine the optimal sourcing strategy for your project phase.



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Figure 1: Strategic sourcing decision tree for CAS 1369414-48-1 based on project stage and urgency.

Quality Assurance: The "Research Grade" Standard

For CAS 1369414-48-1, "Research Grade" is not a vague term; it defines specific purity thresholds required to prevent false positives in biological assays.^[1]

Key Impurity Profile

The synthesis typically involves the O-alkylation of 3,5-dimethylsalicylic acid.^[1] Common impurities include:

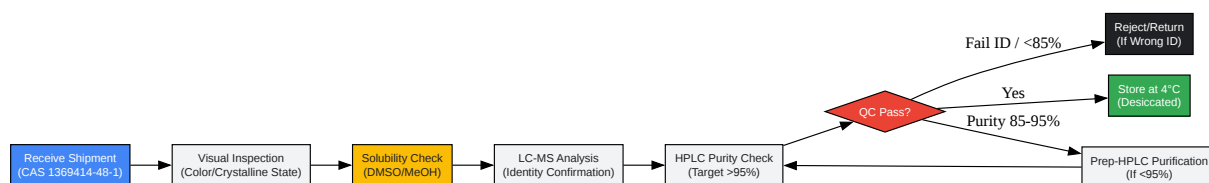
- Unreacted Starting Material: 3,5-Dimethylsalicylic acid (Phenolic hydroxyl is reactive; potential interference in kinase assays).[1]
- Regioisomers: Ester formation (alkylation of the carboxylic acid) instead of the ether, though less likely with proper base selection.
- Inorganic Salts: Residual Potassium Carbonate () or Sodium Iodide () from the alkylation step.[1]

Validation Protocol

Every batch received must undergo the following QC workflow before entering the library synthesis pipeline:

Method	Acceptance Criteria	Purpose
¹ H-NMR (DMSO-d ₆)	Consistent integration (Isobutyl doublet ~1.0 ppm, Aromatic singlets).[1] No peaks for free phenol.	Confirms structure and absence of starting material.
HPLC (UV 254nm)	>95.0% Area Under Curve (AUC).[1]	Quantifies organic purity.
LC-MS (ESI+/-)	[M+H] ⁺ = 223.3 or [M-H] ⁻ = 221.[1]3.	Confirms molecular weight and identity.
Solubility Test	Clear solution in DMSO at 10mM.	Ensures compound is not a salt form or polymorph that precipitates.

QC & Handling Workflow



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Figure 2: Quality Control workflow to ensure integrity of CAS 1369414-48-1 prior to biological testing.

Synthesis & Handling Protocols

If commercial supply is unavailable or cost-prohibitive, the compound can be synthesized in-house.^[1]

Synthetic Route (General Protocol)

- Precursor: 3,5-Dimethylsalicylic acid (CAS 89-92-9).^[1]
- Reagents: Isobutyl bromide (or iodide), Potassium Carbonate (), DMF or Acetone.^[1]
- Conditions: Reflux for 4-12 hours.^[1]
- Workup: Acidify to pH 3-4 to precipitate the free acid. Recrystallize from Hexane/EtOAc.

Handling & Storage^[1]

- Stability: The ether linkage is stable under standard laboratory conditions. The carboxylic acid is stable but reactive.
- Storage: Store at 2-8°C in a tightly sealed container. Hygroscopic nature is low, but keep desiccated to prevent hydrolysis of any potential ester impurities.

- Safety: Treat as a standard organic irritant (H315, H319).[1] Wear gloves and safety glasses.

References

- PubChem. Compound Summary: **2-Isobutoxy-3,5-dimethylbenzoic acid**. [1][2][3][4][5]
National Library of Medicine. Available at: [\[Link\]](#)[1]
- Alchimica. Catalog Entry: CAS 1369414-48-1. [1][2][3][4][5] Alchimica s.r.o. [1][3] Available at: [\[Link\]](#)
- Reagentia. Chemical Specifications: **2-Isobutoxy-3,5-dimethylbenzoic acid**. [1][2][3][4][5]
Reagentia. Available at: [\[Link\]](#)[1]

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Sources

- 1. Prd_002214 | C35H48N6O8 | CID 146025593 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 134-11-2|2-Ethoxybenzoic acid|BLD Pharm [\[bldpharm.com\]](https://bldpharm.com)
- 3. CAS/ID No. 1369414-48-1 | Alchimica [\[shop.alchimica.cz\]](https://shop.alchimica.cz)
- 4. frmnlab.com [\[frmnlab.com\]](https://frmnlab.com)
- 5. 2-Isobutoxy-3,5-dimethylbenzoic acid (1 x 100 mg) | Reagentia [\[reagentia.eu\]](https://reagentia.eu)
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